

Personal protective equipment for handling 6-Chloro-D-tryptophan

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Compound of Interest

Compound Name: 6-Chloro-D-tryptophan

Cat. No.: B015052

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Essential Safety and Handling Guide for 6-Chloro-D-tryptophan

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **6-Chloro-D-tryptophan** in a laboratory setting. The information is targeted towards researchers, scientists, and professionals in drug development to ensure the safe handling and disposal of this compound.

Chemical Identifier:

Property	Value
Chemical Name	6-Chloro-D-tryptophan
Molecular Formula	C ₁₁ H ₁₁ ClN ₂ O ₂ [1] [2]
Molecular Weight	238.67 g/mol [1] [2]
CAS Number	56632-86-1 [2] [3]
Appearance	Light or pale yellow powder [2]
Storage Conditions	Store at 0-8 °C [2] or -20°C. Protect from light. [4]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is critical to minimize exposure and ensure personal safety when handling **6-Chloro-D-tryptophan**. The following table outlines the recommended PPE.

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Goggles	Chemical splash goggles with indirect ventilation. [5]	Protects eyes from dust particles and accidental splashes. [5] [6]
Hand Protection	Disposable Nitrile Gloves	Standard laboratory grade, check for tears before use. [5] [6]	Provides a barrier against skin contact with the chemical. [5]
Body Protection	Laboratory Coat	Long-sleeved, fully buttoned.	Protects skin and personal clothing from contamination. [6]
Respiratory Protection	Not generally required	Use in a well-ventilated area or chemical fume hood. [7]	Minimizes inhalation of the powder. A dust mask may be used for additional protection if weighing out large quantities.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is essential for the safe handling of **6-Chloro-D-tryptophan**.

1. Preparation and Engineering Controls:

- Ensure a chemical fume hood is operational and accessible.
- Verify that an emergency eyewash station and safety shower are unobstructed and functional.[\[8\]](#)

- Prepare all necessary equipment and reagents before handling the compound.
- Clearly label all containers.

2. Weighing and Dispensing:

- Perform all weighing and dispensing of **6-Chloro-D-tryptophan** inside a chemical fume hood to contain any airborne powder.[\[8\]](#)
- Use a disposable weighing boat to prevent cross-contamination.
- Keep the primary container tightly sealed when not in use.

3. Dissolving and Solution Preparation:

- Add the solid **6-Chloro-D-tryptophan** to the solvent slowly to avoid splashing.
- If sonication is required, ensure the container is capped.
- If heating is necessary, use a controlled heating source like a water bath or heating mantle.

4. Post-Handling:

- Decontaminate the work area (fume hood, benchtop) with an appropriate solvent and then soap and water.
- Properly dispose of all contaminated disposable materials.
- Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Proper waste management is crucial to prevent environmental contamination and maintain a safe laboratory environment.

Waste Segregation:

- Solid Waste: All solid waste contaminated with **6-Chloro-D-tryptophan**, including used gloves, weighing boats, and paper towels, should be disposed of in a designated

"halogenated organic solid waste" container.

- Liquid Waste: Solutions containing **6-Chloro-D-tryptophan** should be disposed of in a designated "halogenated organic liquid waste" container. Do not pour down the drain.[9]
- Sharps Waste: Any contaminated sharps, such as needles or razor blades, must be placed in a designated sharps container.

Container Management:

- Waste containers must be made of a compatible material and kept tightly closed when not in use.
- Label all waste containers clearly with "Hazardous Waste" and the specific chemical contents.
- Store waste containers in a designated satellite accumulation area within the laboratory.

Emergency Procedures

Spill Management:

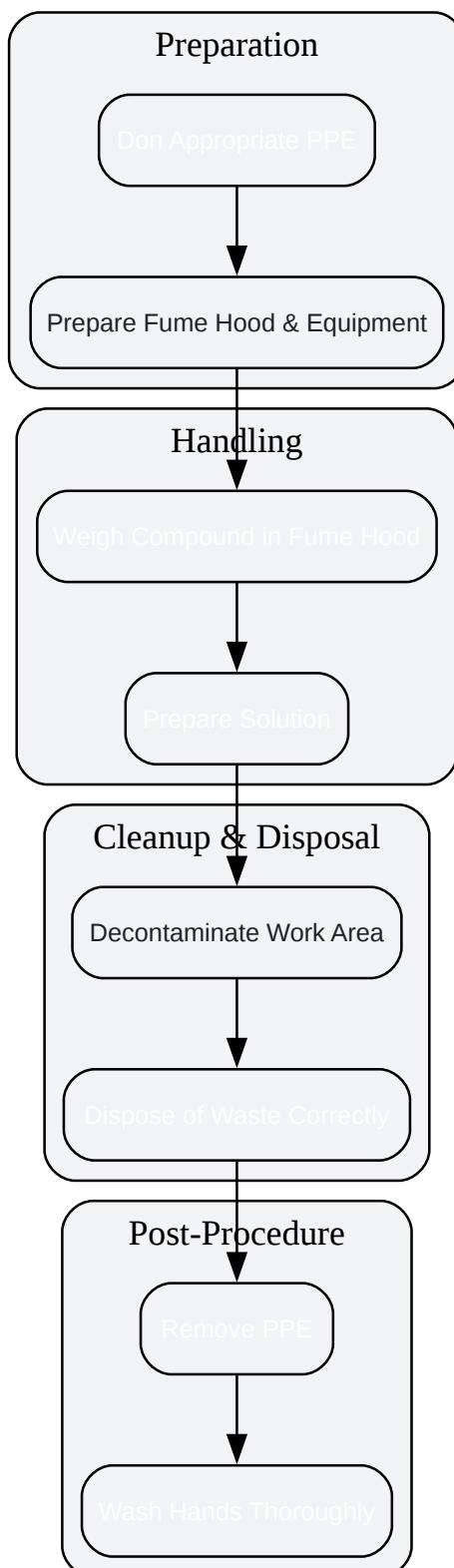
- Small Spills (in a fume hood): Absorb the spill with a chemical absorbent pad or sand. Collect the contaminated material and place it in the halogenated organic solid waste container.[8]
- Large Spills: Evacuate the immediate area and follow your institution's emergency spill response procedures.

First Aid:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[10]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[10]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[10]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[7][10]

Workflow for Safe Handling of **6-Chloro-D-tryptophan**



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Caption: Workflow for the safe handling of **6-Chloro-D-tryptophan**.

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